

Proper Disposal and Safe Handling of NRX-1532

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Compound of Interest

Compound Name: NRX-1532

Cat. No.: B7539272

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Disclaimer: This document provides generalized, best-practice guidelines for the handling and disposal of the novel research compound **NRX-1532**. A substance-specific risk assessment must be conducted by qualified Environmental Health and Safety (EHS) professionals before commencing any work. All procedures must comply with local, state, and federal regulations.

The following information is essential for the safe management and disposal of **NRX-1532** in a laboratory setting. Based on available safety data, **NRX-1532** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, all waste containing this compound must be treated as hazardous chemical waste and disposed of through an approved waste management program[1][2]. Under no circumstances should **NRX-1532** or its containers be disposed of down the drain or in regular trash[1][2].

Immediate Safety and Handling Precautions

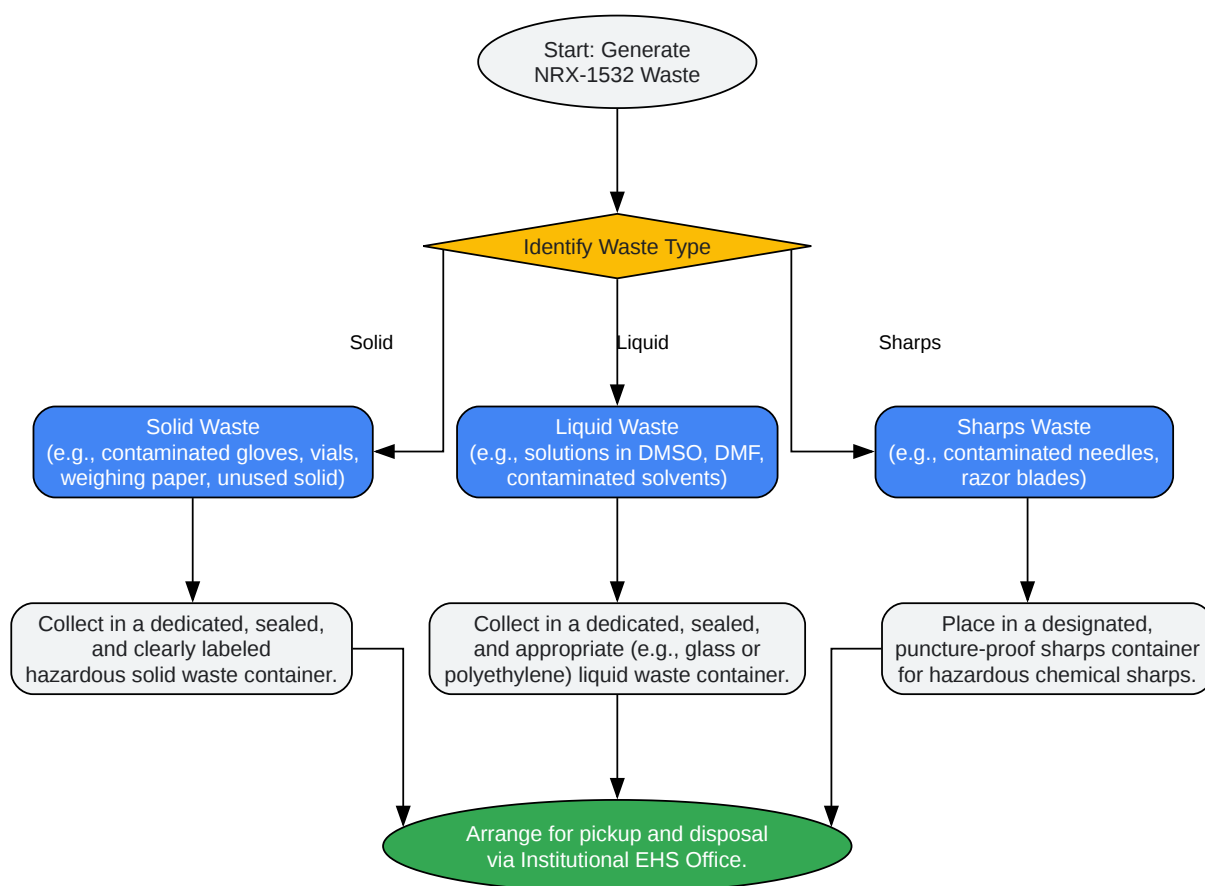
Before handling **NRX-1532**, ensure all required personal protective equipment (PPE) is in use and that engineering controls, such as a certified chemical fume hood, are operational.

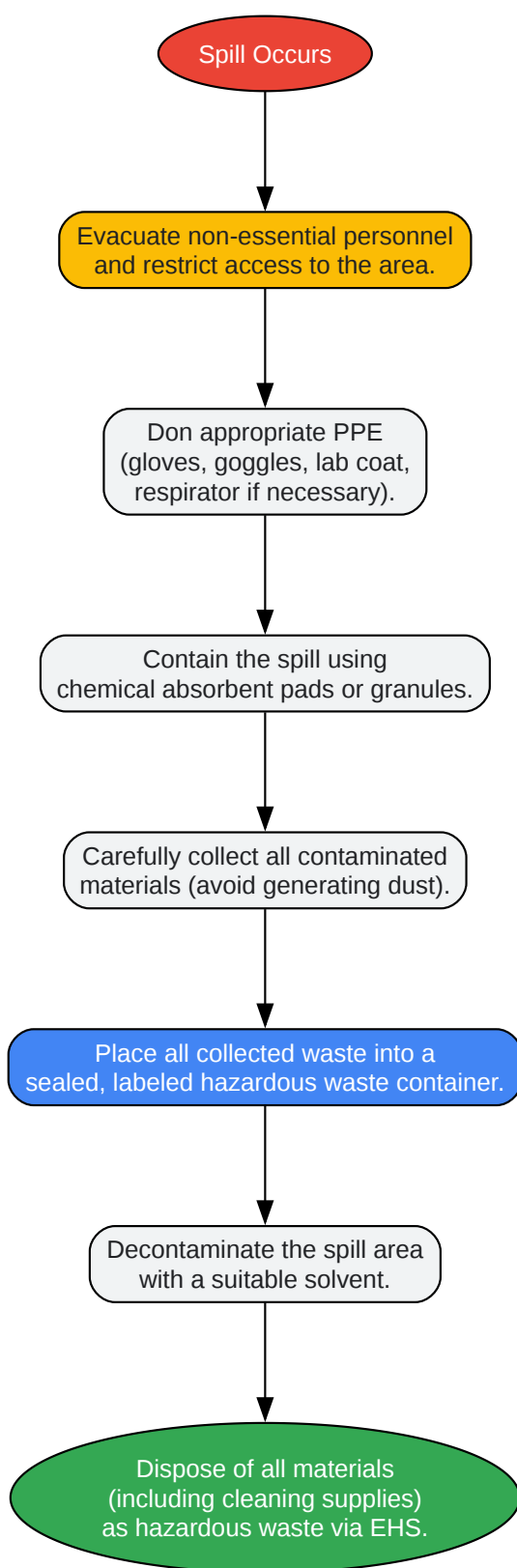
Safety Measure	Requirement & Justification	Source
Personal Protective Equipment (PPE)	Eye/Face Protection: Chemical safety goggles with side-shields. A face shield is required if a splash hazard exists.	DC Chemicals MSDS
Hand Protection: Compatible protective gloves (consult manufacturer's specifications).	DC Chemicals MSDS	
Skin/Body Protection: Lab coat required. Impervious clothing for larger quantities.	DC Chemicals MSDS	
Respiratory Protection: Handle in a certified chemical fume hood to avoid dust/aerosol inhalation.	DC Chemicals MSDS	
Engineering Controls	Ventilation: Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood.	DC Chemicals MSDS
Safety Stations: Ensure clear access to a safety shower and eyewash station.	DC Chemicals MSDS	
Handling Procedures	General Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Do not eat, drink, or smoke in the work area. Wash skin thoroughly after handling.	DC Chemicals MSDS[1]
Storage: Keep container tightly sealed in a cool, well-ventilated area away from direct sunlight and ignition	DC Chemicals MSDS[1]	

sources. Store at -20°C
(powder) or -80°C (in solvent).

NRX-1532 Disposal Decision Workflow

The proper disposal route for **NRX-1532** waste is determined by its physical state and contamination level. All waste streams must be segregated, clearly labeled, and disposed of through your institution's hazardous waste management program[2][3].





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References

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- 2. benchchem.com [benchchem.com]
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